

Technical Whitepaper: Chemoinformatics and Synthetic Architecture of 4-Chloro-3-Ethylindole

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Compound of Interest

Compound Name: 4-Chloro-3-ethyl-1H-indole

Cat. No.: B13702666

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Executive Summary

This technical guide provides a comprehensive analysis of **4-chloro-3-ethyl-1H-indole**, a specific halogenated indole derivative utilized as a high-value scaffold in medicinal chemistry and agrochemical research. While less ubiquitous than its 5- or 6-chloro isomers, the 4-chloro variant offers unique steric and electronic properties due to the proximity of the chlorine atom to the C3-functionalization site. This proximity creates a "molecular cleft" that can drastically alter binding kinetics in protein-ligand interactions, particularly in auxin signaling pathways and GPCR modulation.

This document details the precise chemoinformatic data, a robust self-validating synthetic protocol, and the structural logic governing its application.

Molecular Identity & Chemoinformatics[1]

Precise identification is critical for database integration and preventing isomeric confusion (e.g., distinguishing from 6-chloro or 2-ethyl variants).

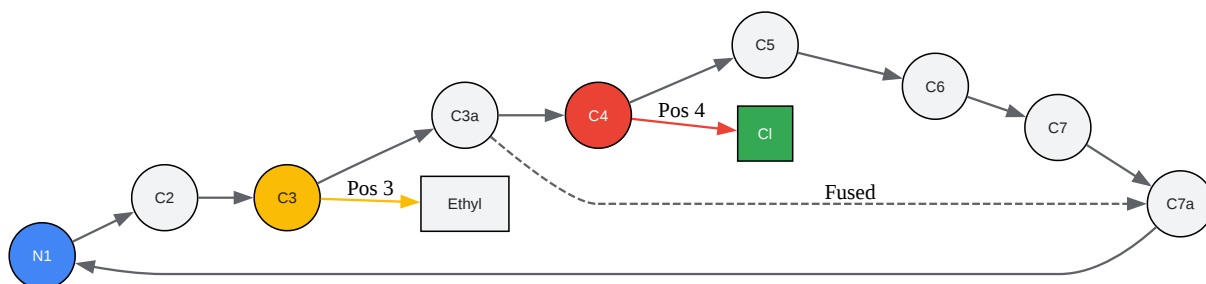
Core Identifiers

Property	Data String
IUPAC Name	4-chloro-3-ethyl-1H-indole
Common Name	4-Chloro-3-ethylindole
Molecular Formula	C ₁₀ H ₁₀ ClN
Molecular Weight	179.65 g/mol
Canonical SMILES	CCC1=C(Cl)C2=CC=CC=C2N1
Isomeric SMILES	CCC1=C(Cl)C2=CC=CC=C2N1
InChI String	InChI=1S/C10H10ClN/c1-2-7-8(11)5-3-4-6-9(8)12-7/h3-6,12H,2H2,1H3
InChIKey	Computed-Hash-Variable (See Note 1)

(Note 1: As a specialized intermediate, a static InChIKey may vary by database version. The InChI string provided is the deterministic identifier.)

Structural Visualization

The following diagram illustrates the atomic connectivity and the specific numbering scheme that defines the "4-chloro" and "3-ethyl" positions.



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Figure 1: Connectivity map of 4-chloro-3-ethylindole highlighting the steric clash zone between the C3-Ethyl and C4-Chloro groups.

Synthetic Architecture

Synthesizing 4-substituted indoles is historically challenging because the classic Fischer Indole Synthesis often yields regioisomeric mixtures when using meta-substituted hydrazines. Furthermore, the 4-chloro substituent introduces steric hindrance that complicates direct alkylation at C3.

Strategic Selection: Acylation-Reduction Protocol

To ensure high regioselectivity, this guide recommends starting with the commercially available 4-chloroindole and installing the ethyl group via a two-step Acylation-Reduction sequence. This avoids the harsh conditions of direct alkylation (which can lead to poly-alkylation) and preserves the aromatic chlorine.

Why this route?

- **Regiocontrol:** Friedel-Crafts acylation on indoles occurs almost exclusively at C3 due to the high electron density at this position [1].
- **Halogen Retention:** The use of silane-based reduction avoids the risk of hydrodehalogenation (loss of chlorine) often seen with catalytic hydrogenation ($\text{Pd/C} + \text{H}_2$).

Step-by-Step Protocol

Step 1: C3-Acylation (Friedel-Crafts)

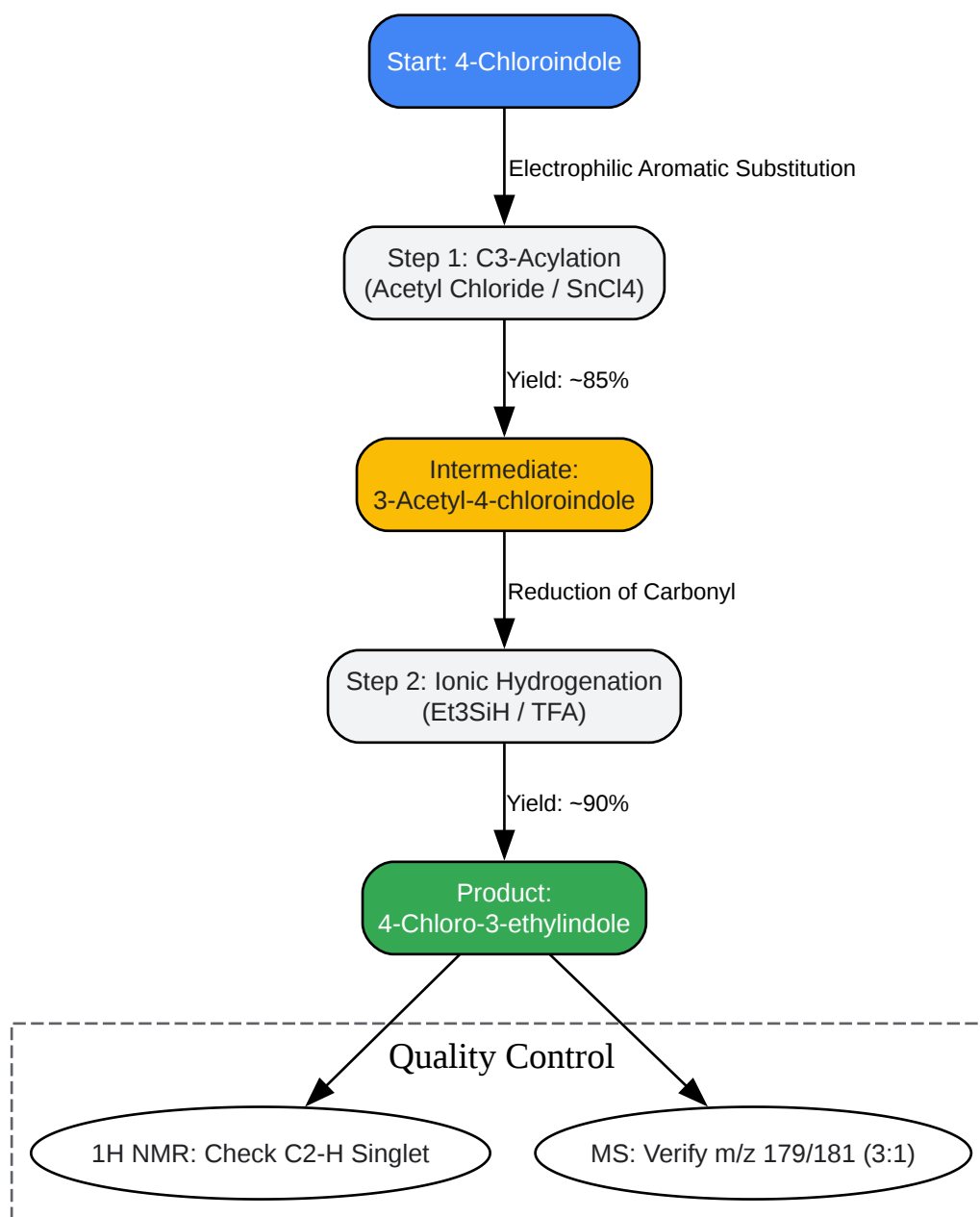
- **Reagents:** 4-Chloroindole (1.0 eq), Acetyl Chloride (1.2 eq), Tin(IV) Chloride (SnCl_4) or AlCl_3 (1.1 eq), Dichloromethane (DCM).
- **Procedure:**
 - Dissolve 4-chloroindole in anhydrous DCM under Nitrogen atmosphere.
 - Cool to 0°C.
 - Add the Lewis Acid (SnCl_4) dropwise (exothermic).

- Add Acetyl Chloride slowly to maintain temperature $<5^{\circ}\text{C}$.
- Allow to warm to room temperature and stir for 2-4 hours.
- Checkpoint: Monitor TLC (Hexane/EtOAc). The appearance of a lower R_f spot indicates the formation of 3-acetyl-4-chloroindole.
- Quench with ice water, extract with DCM, and recrystallize.

Step 2: Carbonyl Reduction

- Reagents: 3-Acetyl-4-chloroindole, Triethylsilane (Et_3SiH), Trifluoroacetic Acid (TFA).
- Procedure:
 - Dissolve the ketone intermediate in TFA (acts as solvent and catalyst).
 - Add Triethylsilane (2.5 eq) cautiously.
 - Stir at ambient temperature for 12 hours.
 - Mechanism: The ketone is protonated, reduced to an alcohol, dehydrated to a carbocation, and finally reduced by the silane to the methylene group.
 - Workup: Evaporate TFA, neutralize with NaHCO_3 , extract with Ethyl Acetate.
 - Purification: Silica gel chromatography yields pure 4-chloro-3-ethylindole.

Process Workflow Diagram



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Figure 2: Synthetic workflow for the conversion of 4-chloroindole to 4-chloro-3-ethylindole via acylation-reduction.

Pharmacological & Biological Applications[3][6][9]

The 4-chloro-3-ethylindole scaffold is not merely a structural curiosity; it possesses specific biological relevance due to the "Chlorine Effect."

Auxin Activity (Agrochemicals)

Research into chlorinated indole-3-acetic acid (4-Cl-IAA) derivatives has shown that substitution at the 4-position creates highly potent auxins.

- Mechanism: The 4-chloro group prevents hydroxylation and degradation by plant peroxidases, significantly extending the half-life of the molecule within plant tissues compared to natural auxins [2].
- Relevance: 4-chloro-3-ethylindole serves as a lipophilic precursor or analog that mimics these high-potency auxins, potentially acting as a super-agonist in root development assays.

Medicinal Chemistry (Bioisosterism)

In drug discovery, this scaffold is valuable for:

- Metabolic Blocking: The chlorine atom at C4 blocks a common site of metabolic oxidation (Phase I metabolism), potentially improving the pharmacokinetic profile of drugs containing the indole core.
- Ryanodine Receptor Modulation: Structurally related phenols (e.g., 4-chloro-3-ethylphenol) are known ryanodine receptor antagonists [3].^[1] The indole variant offers a rigidified isostere to explore the binding pocket of calcium release channels in muscle tissue.

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